

A Technical Guide to the Physical Properties of 3-Cyanobenzoic Acid

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Compound of Interest

Compound Name: 3-Cyanobenzoic acid

Cat. No.: B045426

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Abstract

This technical guide provides a comprehensive overview of the core physical properties of **3-Cyanobenzoic acid** (CAS No: 1877-72-1), a key intermediate in the synthesis of pharmaceuticals, agrochemicals, and specialty polymers. This document consolidates essential quantitative data into a clear tabular format and outlines standardized experimental protocols for the determination of these properties. Furthermore, a representative synthesis workflow is visualized to illustrate its production logic, adhering to stringent formatting requirements for clarity and technical accuracy. This guide is intended to serve as a foundational resource for professionals in research, development, and quality control.

Core Physical and Chemical Properties

3-Cyanobenzoic acid, also known as m-cyanobenzoic acid or 3-carboxybenzonitrile, is an aromatic carboxylic acid featuring both a cyano and a carboxylic acid functional group. This unique structure makes it a valuable building block in organic synthesis. The compound typically appears as a white to off-white crystalline solid.^[1]

Quantitative Data Summary

The physical properties of **3-Cyanobenzoic acid** are summarized in the table below. Data has been compiled from various chemical suppliers and databases.

Property	Value	Citations
Identifiers		
CAS Number	1877-72-1	[1][2][3][4]
Molecular Formula	C ₈ H ₅ NO ₂	[1][2][4][5]
Molecular Weight	147.13 g/mol	[2][4][5]
InChIKey	GYLKXXHEIIFTJH-UHFFFAOYSA-N	[6][7]
Canonical SMILES	<chem>C1=CC(=CC(=C1)C(=O)O)C#N</chem>	[6]
Physical Properties		
Appearance	White to off-white crystalline powder	[1][2][8]
Melting Point	217-224 °C	[2][3][4][9]
Boiling Point	324.7 °C at 760 mmHg	[8]
Density	~1.32 g/cm ³ (estimate)	[8]
Solubility & Partitioning		
Water Solubility	Sparingly soluble	[10]
Organic Solvent Solubility	Slightly soluble in DMSO and Methanol; Soluble in polar organic solvents	[1][3][8]
pKa (at 25 °C)	3.60	[8][10]
LogP (Octanol/Water)	1.26 - 1.48	[7][8]
Spectroscopic Data		
¹ H NMR	Spectra available	[9]
IR Spectrum	Spectra available	[6][8]

Experimental Protocols

While specific experimental reports for determining the physical properties of **3-Cyanobenzoic acid** are not widely published, the following sections describe standard methodologies that are routinely applied for such characterizations.

Melting Point Determination

The melting point is a critical indicator of purity. A sharp melting range (typically 0.5-1.0°C) is characteristic of a pure compound.^[3] The capillary method using a melting point apparatus is standard.

Protocol:

- **Sample Preparation:** A small amount of finely powdered, dry **3-Cyanobenzoic acid** is packed into a capillary tube (sealed at one end) to a height of 1-2 mm.^{[1][2]}
- **Apparatus Setup:** The capillary tube is placed into the heating block of a melting point apparatus, adjacent to a calibrated thermometer or temperature sensor.^{[3][11]}
- **Heating:** The sample is heated rapidly to a temperature approximately 15-20°C below the expected melting point (217-224°C). The heating rate is then reduced to 1-2°C per minute to ensure thermal equilibrium.^{[3][12]}
- **Observation:** The temperature at which the first drop of liquid appears (T1) and the temperature at which the entire sample becomes a clear liquid (T2) are recorded.^{[1][11]} The melting range is reported as T1-T2. For a pure compound, this range should be narrow.

Solubility Determination

Qualitative solubility tests are performed to understand the polarity and functional groups of a compound. As a carboxylic acid, **3-Cyanobenzoic acid**'s solubility is pH-dependent.

Protocol:

- **Solvent Screening:** In separate small test tubes, add ~25 mg of **3-Cyanobenzoic acid** to 0.75 mL of various solvents (e.g., water, ethanol, diethyl ether, 5% aq. HCl, 5% aq. NaOH, 5% aq. NaHCO₃).^{[13][14]}

- Mixing: Vigorously shake each tube at room temperature for 1-2 minutes.[\[10\]](#)
- Observation: Observe whether the solid dissolves completely.
 - In water: Expected to be sparingly soluble.[\[10\]](#)
 - In 5% HCl: Expected to be insoluble, as the acidic functional group remains protonated.
 - In 5% NaOH and 5% NaHCO₃: Expected to be soluble. The basic solutions deprotonate the carboxylic acid (pK_a ≈ 3.60) to form the highly water-soluble sodium 3-cyanobenzoate salt. Solubility in NaHCO₃ indicates a relatively strong acid.[\[10\]](#)[\[13\]](#)

pKa Determination by Potentiometric Titration

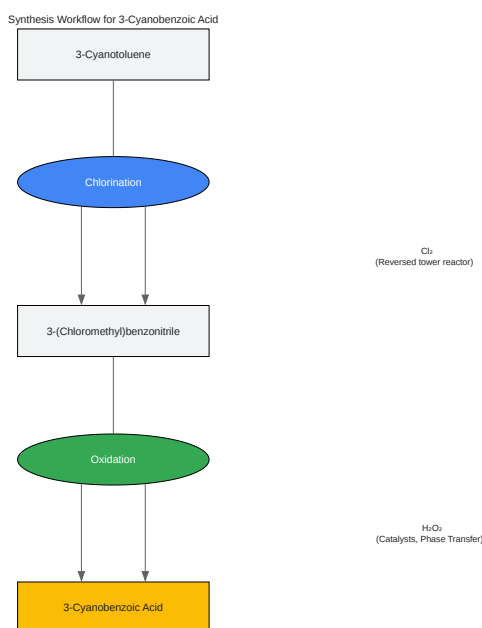
The acid dissociation constant (pK_a) is a quantitative measure of the strength of an acid in solution. Potentiometric titration is a precise method for its determination.[\[15\]](#)

Protocol:

- Sample Preparation: Accurately weigh a sample of **3-Cyanobenzoic acid** and dissolve it in a known volume of deionized water, potentially with a co-solvent like ethanol if aqueous solubility is low. A final concentration of approximately 0.01 M is typical.
- Titration Setup: Place the solution in a beaker with a magnetic stirrer. Calibrate a pH meter with standard buffers (e.g., pH 4, 7, 10) and immerse the electrode in the solution.[\[16\]](#)
- Titration: Add a standardized solution of a strong base (e.g., 0.1 M NaOH) in small, precise increments using a burette.[\[17\]](#) After each addition, allow the pH reading to stabilize and record both the volume of titrant added and the corresponding pH.
- Data Analysis: Plot the measured pH (y-axis) versus the volume of NaOH added (x-axis) to generate a titration curve.
- pK_a Calculation: Determine the volume of NaOH required to reach the equivalence point (the inflection point of the curve). The volume of NaOH at the half-equivalence point is then located. According to the Henderson-Hasselbalch equation, at the half-equivalence point, the pH is equal to the pK_a of the acid.[\[15\]](#)[\[18\]](#)

Synthesis Workflow Visualization

3-Cyanobenzoic acid can be produced via a two-step process starting from 3-cyanotoluene. The following diagram illustrates this common industrial synthesis pathway, which involves chlorination followed by oxidation.[19]



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Caption: A two-step synthesis of **3-Cyanobenzoic acid** from 3-cyanotoluene.

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